

A Comprehensive Technical Guide to 2,3,6,7,10,11-Hexamethoxytriphenylene

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Compound of Interest

Compound Name: 2,3,6,7,10,11-Hexamethoxytriphenylene

Cat. No.: B1308117

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CAS Number: 808-57-1

Chemical Structure:

 Chemical structure of 2,3,6,7,10,11-Hexamethoxytriphenylene

Introduction

2,3,6,7,10,11-Hexamethoxytriphenylene (HMTP) is a disc-shaped, D_{3h} symmetric polycyclic aromatic hydrocarbon.[1] Its planar structure is functionalized with six methoxy groups at the ortho-positions, which influences its electronic properties and molecular packing.[1] HMTP is a crucial intermediate in the synthesis of 2,3,6,7,10,11-hexahydroxytriphenylene (HHTP), a versatile building block for discotic liquid crystals, covalent organic frameworks (COFs), and other advanced materials.[1][2] This guide provides an in-depth overview of HMTP, including its physicochemical properties, synthesis and purification protocols, and its primary application as a synthetic precursor.

Physicochemical and Spectroscopic Data

A summary of the key quantitative data for **2,3,6,7,10,11-Hexamethoxytriphenylene** is presented in the table below.

Property	Value	Reference
CAS Number	808-57-1	[1]
Molecular Formula	C ₂₄ H ₂₄ O ₆	[3]
Molecular Weight	408.44 g/mol	[1]
Melting Point	310-317 °C	[4]
Appearance	Brown to purple powder/crystals	[1][2]
¹ H NMR (CDCl ₃)	δ 7.76 (s, 6H), 4.12 (s, 18H) ppm	[5]
¹³ C NMR (CDCl ₃)	δ 148.9, 123.3, 104.4, 56.2 ppm	[5]

Experimental Protocols

Synthesis of 2,3,6,7,10,11-Hexamethoxytriphenylene

The most common method for the synthesis of HMTP is the oxidative trimerization of 1,2-dimethoxybenzene (veratrole) using ferric chloride as an oxidizing agent.[2][5]

Materials:

- 1,2-dimethoxybenzene (veratrole)
- Anhydrous ferric chloride (FeCl₃)
- Dichloromethane (CH₂Cl₂)
- Methanol
- Ethanol

Procedure:

- To a solution of anhydrous FeCl_3 (14.6 g, 90.0 mmol) in CH_2Cl_2 (100 mL), add veratrole (3.82 mL, 4.15 g, 30.0 mmol).^[5]
- Stir the mixture at room temperature under a nitrogen atmosphere for 90 minutes.^[5]
- Pour the reaction mixture into methanol (200 mL) to precipitate the product.^[5]
- Allow the mixture to stand in a freezer overnight to complete the precipitation.^[5]
- Isolate the solid product by filtration.
- Wash the isolated solid with ethanol (2 x 10 mL) and then with methanol (3 x 10 mL).^[5]
- Dry the product in vacuo to yield HMTP as a pale grey powder.^[5]

Purification of 2,3,6,7,10,11-Hexamethoxytriphenylene

For applications requiring high purity, HMTP can be further purified by Soxhlet extraction.^[6]

Materials:

- Crude **2,3,6,7,10,11-Hexamethoxytriphenylene**
- Dichloromethane (CH_2Cl_2)
- Methanol
- Calcium chloride (desiccant)

Procedure:

- Dry the crude HMTP in a desiccator over calcium chloride in the dark for 4 days.^[6]
- Extract the dried product in a Soxhlet apparatus with 125 mL of dichloromethane for 24 hours.^[6]
- Evaporate the dichloromethane solution to dryness using a rotary evaporator.^[6]

- Suspend the resulting solid in 20 mL of methanol and store in a freezer (-16 °C) for 4 days to induce crystallization.^[6]
- Filter the crystalline solid and dry it in a desiccator over calcium chloride to obtain purified HMTP.^[6]

Demethylation to 2,3,6,7,10,11-Hexahydroxytriphenylene (HHTTP)

HMTP is a key precursor to HHTTP, which is synthesized via demethylation.^{[5][6]}

Materials:

- **2,3,6,7,10,11-Hexamethoxytriphenylene**
- Boron tribromide (BBr₃)
- Anhydrous dichloromethane (CH₂Cl₂)
- Water
- Diethyl ether

Procedure:

- Suspend HMTP (600 mg, 1.47 mmol) in 30 mL of anhydrous dichloromethane and cool the mixture to -80 °C with continuous stirring.^[6]
- Slowly add a solution of BBr₃ (2.57 g, 0.01 mol) in 24 mL of anhydrous dichloromethane dropwise to the cooled suspension.^[6]
- Allow the mixture to stir overnight while the temperature naturally warms to room temperature.^[6]
- Quench the reaction by adding 10 mL of water.
- Remove the dichloromethane by rotary evaporation.

- The resulting purple precipitate is isolated by filtration, dissolved in methanol (5 mL), and re-precipitated by the addition of water (100 mL).[5]
- Isolate the precipitate by filtration, wash with diethyl ether (2 x 10 mL), and dry in vacuo to yield HHTP as a pale blue powder.[5]

Synthetic Pathway and Logical Workflow

The synthesis of 2,3,6,7,10,11-hexahydroxytriphenylene (HHTP) from 1,2-dimethoxybenzene (veratrole) proceeds through the key intermediate **2,3,6,7,10,11-hexamethoxytriphenylene (HMTP)**. This two-step process is a fundamental workflow in the production of HHTP for various applications in materials science.



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Caption: Synthetic workflow for HHTP via HMTP intermediate.

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